Application Note: Using tert-butyl 2-sulfamoylpropanoate in Peptide Synthesis

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Compound of Interest

Compound Name:	*Tert-butyl 2-sulfamoylpropanoate*
CAS No.:	*2287298-70-6*
Cat. No.:	*B2518896*

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Executive Summary

tert-butyl 2-sulfamoylpropanoate (CAS: 2287298-70-6) is a specialized building block used to introduce the

-sulfamoyl propionate moiety into peptide backbones. Its primary application lies in the synthesis of N-acylsulfonamides (

), which serve as:

- Carboxylic Acid Bioisosteres: The N-acylsulfonamide group mimics the acidity and geometry of a carboxylic acid but with improved lipophilicity and metabolic stability.
- Safety-Catch Linker Precursors: The sulfonamide nitrogen can be activated (via alkylation) to facilitate nucleophilic cleavage, analogous to the Kenner linker mechanism.[1]
- Peptidomimetic Warheads: Used in the development of inhibitors (e.g., KIF18A inhibitors) where the sulfonamide acts as a key binding motif.

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This guide provides high-fidelity protocols for coupling this poor nucleophile to peptide carboxylic acids and outlines its utility in solid-phase peptide synthesis (SPPS).

Chemical Profile & Mechanism[2]

The Molecule[3]

- Chemical Name: **tert-butyl 2-sulfamoylpropanoate**[2][3][4][5]
- Structure:
- Key Features:
  - Sulfonamide (

    ): A weak nucleophile requiring activated coupling conditions.
  - tert-Butyl Ester (

    ): An acid-labile protecting group, orthogonal to base-labile groups (Fmoc) but sensitive to TFA.
  - Chirality: The C2 position is chiral. Commercial reagents are often racemic unless specified as (S)- or (R)- enantiomers.

Mechanistic Role: The N-Acylsulfonamide Bond

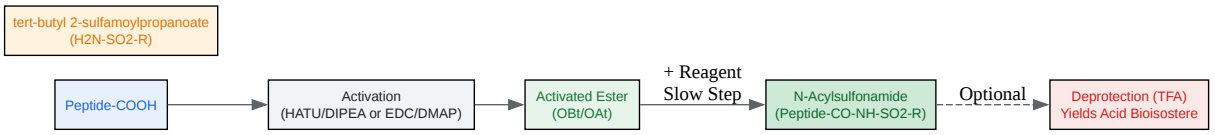
The central challenge in using this reagent is the formation of the N-acylsulfonamide bond. Unlike standard amine coupling, the sulfonamide nitrogen is electron-poor (pKa ~10).

Reaction Pathway:

- Activation: The peptide C-terminal carboxylic acid is activated (e.g., using HATU or EDC).
- Coupling: The sulfonamide nitrogen attacks the activated carbonyl. This step is slow and often requires catalysis (DMAP) or stronger bases (DBU).
- Result: Formation of a

  linkage.

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Figure 1: Reaction pathway for the synthesis of N-acylsulfonamide peptides using **tert-butyl 2-sulfamoylpropanoate**.

Experimental Protocols

Protocol A: Solution-Phase Coupling (Standard)

Objective: Couple **tert-butyl 2-sulfamoylpropanoate** to a protected amino acid or peptide fragment. Scale: 1.0 mmol

Materials:

- Peptide/Amino Acid (Carboxyl-free, N-protected): 1.0 equiv.
- **tert-butyl 2-sulfamoylpropanoate**: 1.2 – 1.5 equiv.
- EDC

  HCl: 1.5 equiv.
- DMAP (4-Dimethylaminopyridine): 1.2 equiv.
- DCM (Dichloromethane): Anhydrous, 10 mL.

Procedure:

- Dissolution: Dissolve the N-protected amino acid (1.0 mmol) and **tert-butyl 2-sulfamoylpropanoate** (1.2 mmol) in anhydrous DCM (10 mL) under an inert atmosphere (

  or Ar).

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- Activation: Add DMAP (1.2 mmol) followed by EDC

  HCl (1.5 mmol) at 0°C.

  - Note: DMAP is critical here. Unlike standard peptide coupling where it is catalytic, stoichiometric DMAP helps deprotonate the sulfonamide and stabilize the acyl-pyridinium intermediate.

- Reaction: Allow the mixture to warm to room temperature and stir for 12–24 hours.

  - Monitoring: Monitor via TLC or LC-MS. The sulfonamide is a poor nucleophile; if conversion is low after 24h, add a second portion of EDC/DMAP.

- Workup: Dilute with EtOAc (50 mL). Wash sequentially with:

  - 10% Citric Acid or 1M HCl (3 x 20 mL) – Critical to remove DMAP.

  - Saturated

    (2 x 20 mL).

  - Brine (1 x 20 mL).

- Purification: Dry over

  , filter, and concentrate. Purify via flash chromatography (Hexanes/EtOAc).

Protocol B: Solid-Phase Peptide Synthesis (SPPS)

Objective: C-terminal modification of a resin-bound peptide. Context: This protocol assumes the peptide is attached to the resin via its N-terminus or a side chain (e.g., on Rink Amide resin for side-chain modification, or using a backbone linker), leaving the C-terminal carboxylate free.

Materials:

- Resin-bound peptide (Free COOH).

- Coupling Reagents: HATU (5 equiv), DIPEA (10 equiv).

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- Reagent: **tert-butyl 2-sulfamoylpropanoate** (5 equiv).[3]
- Solvent: DMF (Anhydrous).

Procedure:

- Pre-activation: In a vial, dissolve **tert-butyl 2-sulfamoylpropanoate** (5 equiv) and HATU (5 equiv) in DMF. Add DIPEA (10 equiv).
  - Critical: Pre-activation is usually for the acid. Here, we are activating the resin-bound acid. Add the HATU/DIPEA solution to the resin first, shake for 2 minutes, then add the sulfonamide?
  - Correction: Standard protocol: Add HATU/DIPEA to the resin-bound acid to form the OAt ester. Then add the sulfonamide.
  - Revised Step 1: Add HATU (5 equiv) and DIPEA (10 equiv) in DMF to the resin. Shake for 5 minutes.
- Coupling: Add **tert-butyl 2-sulfamoylpropanoate** (5-10 equiv) dissolved in minimal DMF to the pre-activated resin.
- Incubation: Shake at Room Temperature for 4–16 hours.
  - Optimization: For difficult couplings, use microwave irradiation (50°C, 30 mins).
- Washing: Drain and wash resin with DMF (3x), DCM (3x), DMF (3x).
- Cleavage: Treat resin with standard cleavage cocktail (e.g., TFA/TIS/H2O 95:2.5:2.5).
  - Result: The tert-butyl ester on the propanoate will also be cleaved by TFA, yielding the 2-sulfamoylpropionic acid moiety attached to the peptide (

).

Protocol C: Safety-Catch Activation (Kenner-Type Strategy)

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Context: If the **tert-butyl 2-sulfamoylpropanoate** is used to link a peptide to a solid support or as a latent reactive group. Mechanism: The N-acylsulfonamide is stable to base and acid.[6] To cleave/react, it must be activated by alkylating the sulfonamide nitrogen.[1][7]

- Activation: Treat the N-acylsulfonamide peptide with Iodoacetonitrile (20 equiv) and DIPEA (10 equiv) in NMP for 24 hours.
  - Chemical Change:[8] The N-H becomes N-CH2CN. The bond becomes highly susceptible to nucleophilic attack.
- Displacement: Add a nucleophile (e.g., amine, hydrazine, or hydroxide) to cleave the bond.
  - .

Data Summary & Troubleshooting

Comparison of Activation Methods

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Coupling Reagent	Base	Reaction Time	Yield	Notes
EDC / DMAP	DMAP (Stoichiometric)	12-24 h	High	Best for solution phase. DMAP removal requires acid wash.
HATU / DIPEA	DIPEA	4-16 h	Med-High	Preferred for SPPS. Expensive.
PyBOP / DIPEA	DIPEA	12-24 h	Medium	Generates carcinogenic HMPA byproduct (if using BOP); PyBOP is safer.
CDI	None	24 h	Low	Moisture sensitive. Not recommended for this specific sulfonamide.

Troubleshooting Guide

Issue 1: Low Yield / Incomplete Coupling

- Cause: Low nucleophilicity of the sulfonamide nitrogen.
- Solution:
  - Switch to EDC/DMAP in DCM (Solution phase). The pyridinium intermediate is more reactive toward sulfonamides.
  - Increase concentration. Run the reaction at 0.5 M or higher.
  - Double couple. Repeat the activation and addition steps.

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Issue 2: Racemization

- Cause: Over-activation of the peptide C-terminus (formation of oxazolone).
- Solution: Use HOAt or Oxyma as an additive with EDC or DIC. Avoid high temperatures during coupling.

Issue 3: Solubility

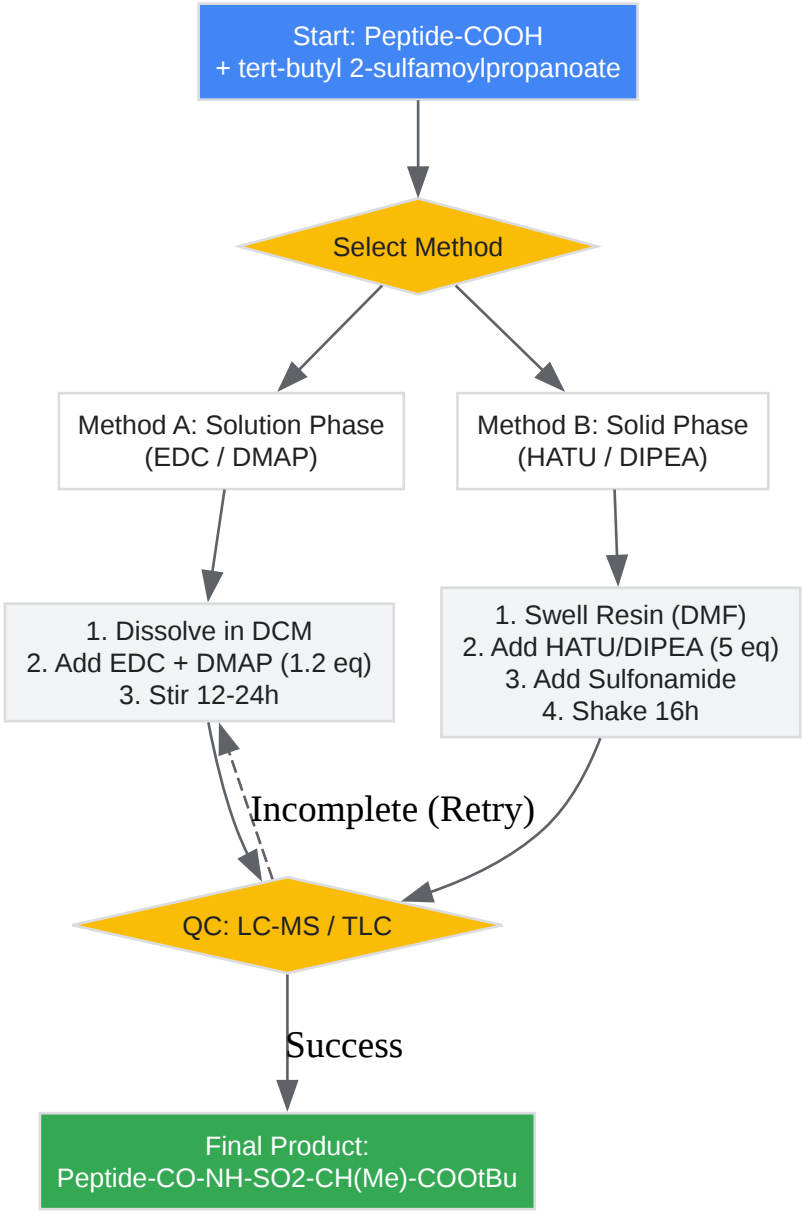
- Cause: The sulfonamide reagent may be poorly soluble in pure DCM.
- Solution: Use a DCM/DMF (4:1) mixture.

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Diagram: Workflow for N-Acylsulfonamide Synthesis

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Figure 2: Decision tree and workflow for coupling **tert-butyl 2-sulfamoylpropanoate**.

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